Technical Guide: Solubility Profiling of 4-Bromoisoquinolin-7-ol

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Compound of Interest	
Compound Name:	*4-Bromoisoquinolin-7-ol*
CAS No.:	*1783631-45-7*
Cat. No.:	*B1446597*

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Executive Summary & Chemical Identity

4-Bromoisoquinolin-7-ol is a bifunctional heterocyclic scaffold characterized by an amphoteric nature. Its solubility behavior is governed by the interplay between the lipophilic bromine substituent at the C4 position and the ionizable hydroxyl group at the C7 position.[1]

- Chemical Name: **4-Bromoisoquinolin-7-ol**
- Alternative Names: 4-bromo-7-hydroxyisoquinoline; 7-Isoquinolinol, 4-bromo-
- Molecular Formula: C

  H

  BrNO[1][2]
- Molecular Weight: 224.06 g/mol [1]
- Core Scaffold: Isoquinoline[1]

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Unlike its parent compound 4-bromoisoquinoline (which is highly soluble in non-polar organic solvents), the presence of the 7-hydroxyl group introduces significant hydrogen-bonding capability and pH-dependent ionization, drastically altering its solvation thermodynamics.

Physicochemical Basis of Solubility

To accurately predict and manipulate the solubility of **4-Bromoisoquinolin-7-ol**, one must understand its ionization states. The molecule exists in three distinct forms depending on the solvent pH:

- Cationic Form (pH < 4.0): Protonation of the isoquinoline nitrogen (
).[1] Highly soluble in aqueous acid.[1]
- Neutral/Zwitterionic Form (pH 6.0 – 8.0): The neutral species often exhibits the lowest solubility (isoelectric precipitation).[1]
- Anionic Form (pH > 10.0): Deprotonation of the phenolic hydroxyl (
).[1] Highly soluble in aqueous base.[1]

Structure-Property Relationship (SPR)

Feature	Effect on Solubility
Isoquinoline Ring	Provides planar aromaticity; favors stacking (poor solubility in water without ionization).
4-Bromo Substituent	Increases lipophilicity (increase ~0.7 vs. parent).[1] Enhances solubility in DCM/Chloroform.
7-Hydroxy Group	Increases polarity and H-bond donor/acceptor capacity. Reduces solubility in Hexane/Ether; enhances solubility in Alcohols/DMSO.[1]

Solubility Profile & Solvent Selection

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The following matrix categorizes solvents based on their solvation efficiency for **4-Bromoisoquinolin-7-ol**. Data is synthesized from structural analogs (7-hydroxyisoquinoline and 4-bromoisoquinoline).[1]

Solvent Compatibility Matrix

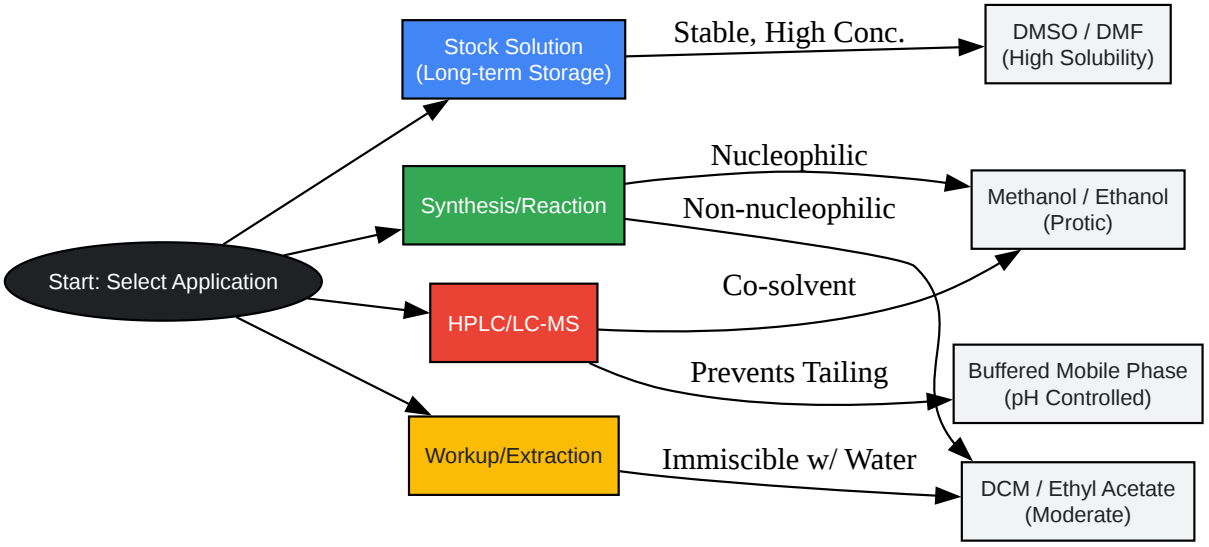
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Solvent Class	Representative Solvents	Solubility Rating	Technical Notes
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	Preferred for Stock Solutions. Disrupts intermolecular H-bonds effectively.
Polar Protic	Methanol, Ethanol	Moderate-High	Good for recrystallization. Solubility increases significantly with temperature.[1]
Chlorinated	DCM, Chloroform	Moderate	The 4-Br atom aids solvation here, but the 7-OH group limits it compared to non-hydroxy analogs.
Ethers/Esters	THF, Ethyl Acetate	Low-Moderate	Useful for extraction from aqueous phases, but not for high-concentration stocks.
Hydrocarbons	Hexane, Heptane	Negligible	The molecule is too polar. Used as an anti-solvent to induce precipitation.[1]
Aqueous	Water (Neutral)	Low (<1 mg/mL)	Poor solubility due to aromatic stacking and lack of net charge.[1]
Aqueous Acid	0.1N HCl	High	Forms the soluble hydrochloride salt.
Aqueous Base	0.1N NaOH	High	Forms the soluble phenolate salt.

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Visualization: Solvent Selection Logic

The following diagram illustrates the decision process for selecting a solvent based on the intended application (Synthesis, Analysis, or Storage).



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Figure 1: Decision tree for solvent selection based on experimental requirements.[1]

Experimental Protocol: Saturation Shake-Flask Method

For critical drug development assays, theoretical values are insufficient.[1] Use this self-validating protocol to determine the exact thermodynamic solubility.

Materials Required[2][3][4][5][6][7][8]

- **4-Bromoisoquinolin-7-ol** (Solid)[3]
- Target Solvent (e.g., PBS pH 7.4, Methanol)[1]
- Syringe Filters (0.45 µm PTFE or Nylon)[1]

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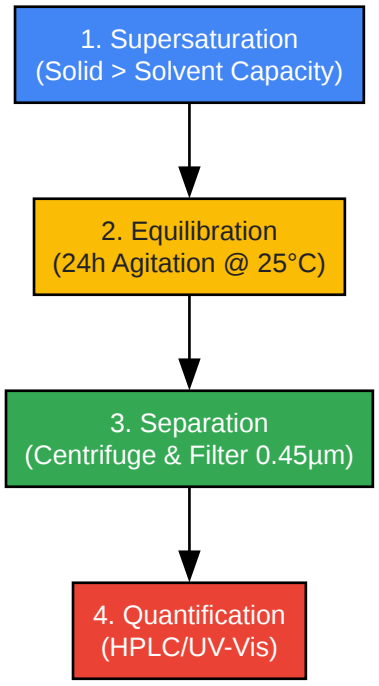
- HPLC or UV-Vis Spectrophotometer
- Orbital Shaker / Thermomixer[1]

Step-by-Step Methodology

- Preparation of Supersaturation:
  - Weigh approximately 10 mg of **4-Bromoisoquinolin-7-ol** into a 2 mL HPLC vial.
  - Add 500 µL of the target solvent.[1]
  - Check: If the solid dissolves completely, add more solid until a visible suspension remains (supersaturation).[1]
- Equilibration:
  - Place the vial in a thermomixer set to 25°C (or target temp).
  - Agitate at 750 RPM for 24 hours.
  - Why: 24 hours ensures thermodynamic equilibrium is reached, overcoming slow dissolution kinetics of the crystalline lattice.[1]
- Phase Separation:
  - Centrifuge the vial at 10,000 RPM for 5 minutes to pellet undissolved solid.
  - Carefully withdraw the supernatant using a syringe.[1]
  - Filter through a 0.45 µm filter to remove micro-particulates.[1]
- Quantification:
  - Dilute the filtrate (e.g., 1:100) with mobile phase.[1]
  - Inject into HPLC (C18 Column, Water/Acetonitrile gradient).
  - Calculate concentration using a pre-established calibration curve.[1]

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Workflow Diagram



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Figure 2: Standard workflow for thermodynamic solubility determination.

Advanced Insight: pH-Dependent Solubility (Amphoteric Nature)

Because **4-Bromoisoquinolin-7-ol** contains both a basic nitrogen and an acidic phenol, its solubility profile is "U-shaped" across the pH scale.

- pH 1.0 - 4.0: High solubility. The isoquinoline nitrogen is protonated (

  ), forming a cationic salt.[1]

- pH 5.0 - 8.0: Minimum solubility (Intrinsic Solubility,

).[1] The molecule is neutral or zwitterionic.[1] This is the region where precipitation is most likely to occur in biological buffers.[1]

- pH 9.0 - 14.0: High solubility. The phenolic hydroxyl is deprotonated (

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), forming an anionic salt.

Application Note: When developing liquid formulations, avoid the pH 6-8 range unless using co-solvents (PEG400, Cyclodextrins) to maintain solubility.[1]

References

- 4-Bromoisoquinoline Properties: Sigma-Aldrich Product Sheet. CAS 1532-97-4.[2][4] (Confirming lipophilicity of the core bromo-isoquinoline scaffold). [1]
- 7-Hydroxyisoquinoline Properties: PubChem Compound Summary for CID 459767. (Confirming pKa and melting point of the phenolic parent).
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- Synthesis of Bromoisoquinolines: Zhang, H. P., et al.[1] "A Selective Synthesis of 4-Bromoisoquinoline and 4-Bromoisoquinolin-1-one." Journal of Chemical Research, 2013.[1] (Provides context on reaction solvents and purification/precipitation methods). [1]

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- 2. 4-ブロモイソキノリン 98% | Sigma-Aldrich [sigmaaldrich.com]
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